

Glycine Cresol Red: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Glycine Cresol Red**, a versatile organic dye with significant applications in analytical chemistry and neurohistology. This document elucidates its chemical identity, physicochemical properties, synthesis, and detailed experimental applications.

Chemical Identity and Physicochemical Properties

Glycine Cresol Red is a complex organic molecule that can exist in two primary forms: a free acid and its corresponding sodium salt. This distinction is crucial as it affects the compound's solubility and application. The different forms are distinguished by their unique CAS numbers and molecular weights.

It is essential for researchers to verify the specific form of **Glycine Cresol Red** they are using, as this will impact solubility and performance in experimental protocols. The physicochemical properties of both forms are summarized in the table below for easy comparison.



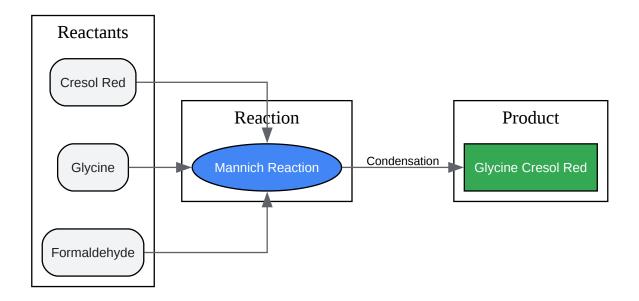
Property	Glycine Cresol Red (Free Acid)	Glycine Cresol Red (Sodium Salt)
CAS Number	4079-10-1[1]	77031-64-2[2][3]
Molecular Formula	C27H28N2O9S[1]	C27H27N2NaO9S[2]
Molecular Weight	556.6 g/mol [1]	578.57 g/mol [2]
Appearance	Not specified in search results	Reddish-brown crystalline powder
Solubility	Not specified in search results	Soluble in water
Storage Temperature	Room temperature	Room temperature

Synthesis of Glycine Cresol Red

The synthesis of **Glycine Cresol Red** is achieved through a Mannich reaction. This well-established reaction in organic chemistry involves the aminoalkylation of an acidic proton located next to a carbonyl group. In the case of **Glycine Cresol Red**, the synthesis involves the condensation of cresol red, glycine, and formaldehyde.

The reaction proceeds via the formation of an iminium ion from glycine and formaldehyde, which then electrophilically attacks the cresol red molecule. This process results in the addition of glycine methyl groups to the cresol red backbone, yielding the final **Glycine Cresol Red** product.





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A simplified diagram illustrating the Mannich reaction for the synthesis of Glycine Cresol Red.

Applications

Glycine Cresol Red has found utility in two primary scientific domains: as a complexometric indicator for the determination of metal ions and as a specialized stain in the field of neurohistology.

Complexometric Indicator for Metal Ion Determination

Glycine Cresol Red is a sensitive indicator for the complexometric titration of various metal ions. It forms colored complexes with metal ions such as aluminum (Al³+), gallium (Ga³+), and indium (In³+) in aqueous solutions.[4] The formation of these metal-dye complexes results in a distinct color change, which allows for the quantitative determination of the metal ion concentration. This property is particularly valuable in analytical chemistry for spectrophotometric analysis.

Neurohistological Staining

In the field of neuroscience, **Glycine Cresol Red** is employed as a stain for nervous tissue.[5] This application is crucial for the pathological examination of nerve tissue and neuroglia, aiding in the visualization and analysis of cellular structures.[5]



Experimental Protocols Preparation of Glycine Cresol Red Indicator Solution

A standard indicator solution of **Glycine Cresol Red** can be prepared for use in titrations and other analytical procedures.

Methodology:

- Weighing: Accurately weigh 0.1 g of Glycine Cresol Red (sodium salt).
- Dissolving: In a 100 ml volumetric flask, dissolve the weighed Glycine Cresol Red in a
 mixture of 2.65 ml of 0.1 M sodium hydroxide and 20 ml of 95% ethanol. Gentle warming
 may be required to facilitate dissolution.
- Dilution: Once completely dissolved, dilute the solution to the 100 ml mark with distilled water.
- Storage: Store the resulting indicator solution at room temperature in a well-sealed container.

Workflow for the preparation of a **Glycine Cresol Red** indicator solution.

Spectrophotometric Determination of Metal Ions

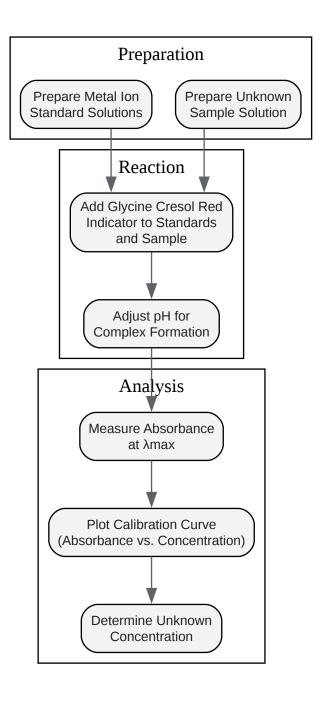
This protocol outlines a general procedure for the spectrophotometric determination of a metal ion using **Glycine Cresol Red** as a complexometric indicator.

Methodology:

- Preparation of Standard Solutions: Prepare a series of standard solutions of the metal ion of interest with known concentrations.
- Complex Formation: To a specific volume of each standard solution, add a defined amount of the Glycine Cresol Red indicator solution. The pH of the solution should be adjusted to the optimal range for complex formation with the target metal ion.
- Spectrophotometric Measurement: Measure the absorbance of each solution at the wavelength of maximum absorbance (λmax) for the metal-Glycine Cresol Red complex using a spectrophotometer.



- Calibration Curve: Plot a calibration curve of absorbance versus the concentration of the metal ion.
- Sample Analysis: Prepare the unknown sample in the same manner as the standard solutions and measure its absorbance.
- Concentration Determination: Determine the concentration of the metal ion in the unknown sample by interpolating its absorbance on the calibration curve.





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A generalized workflow for the spectrophotometric determination of metal ions.

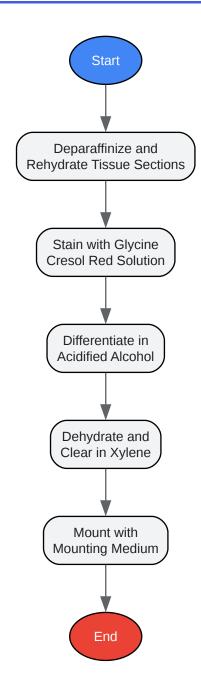
Neurohistological Staining Protocol

The following is a generalized protocol for the use of **Glycine Cresol Red** in staining nervous tissue sections. Specific incubation times and concentrations may need to be optimized depending on the tissue type and desired staining intensity.

Methodology:

- Tissue Preparation: Deparaffinize and rehydrate tissue sections through a series of xylene and graded alcohol solutions.
- Staining: Immerse the slides in a freshly prepared Glycine Cresol Red staining solution for a designated period.
- Differentiation: Briefly rinse the slides in a differentiating solution (e.g., acidified alcohol) to remove excess stain and enhance contrast.
- Dehydration and Mounting: Dehydrate the stained sections through graded alcohols, clear in xylene, and mount with a suitable mounting medium.





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A general workflow for neurohistological staining with Glycine Cresol Red.

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